

Application Notes and Protocols: EX05 Anti-EGFR Antibody

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Introduction

The **EX05** antibody is a high-affinity recombinant monoclonal antibody designed for the specific detection of human Epidermal Growth Factor Receptor (EGFR). EGFR is a transmembrane glycoprotein that plays a critical role in regulating cell proliferation, survival, and differentiation. Dysregulation of the EGFR signaling pathway is a key factor in the development and progression of numerous cancers, making it a prime target for therapeutic intervention and research. These application notes provide detailed protocols and expected results for the use of the **EX05** antibody in Western Blotting (WB) and Immunohistochemistry (IHC).

Product Information



Characteristic	Specification	
Antibody Name	EX05	
Target Antigen	Epidermal Growth Factor Receptor (EGFR)	
Host Species	Rabbit	
Reactivity	Human (Predicted: Mouse, Rat)	
Isotype	IgG	
Clonality	Monoclonal	
Immunogen	Synthetic peptide corresponding to the C-terminus of human EGFR.	
Formulation	Liquid in PBS with 0.02% sodium azide, 50% glycerol, pH 7.3.	
Storage	Store at -20°C. Avoid freeze / thaw cycles.	

Recommended Dilutions

The following dilutions are recommended as a starting point. Researchers should optimize the working dilutions for their specific applications and systems.

Application	Recommended Dilution	Observed Band (kDa) / Staining Location
Western Blot (WB)	1:1000 - 1:2000	~175 kDa
Immunohistochemistry (IHC)	1:100 - 1:200	Cell membrane and cytoplasm

Western Blotting (WB) Protocol

This protocol provides a general guideline for using the **EX05** antibody in Western Blotting.

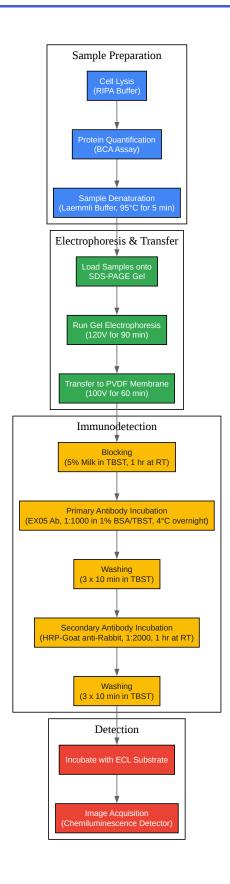
A. Reagents and Buffers



- RIPA Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS, with freshly added protease and phosphatase inhibitors.
- SDS-PAGE Gels: 4-12% gradient gels are recommended.
- Transfer Buffer: 25 mM Tris, 192 mM glycine, 20% methanol, pH 8.3.
- Blocking Buffer: 5% (w/v) non-fat dry milk or Bovine Serum Albumin (BSA) in Tris-Buffered Saline with 0.1% Tween-20 (TBST).
- Primary Antibody Dilution Buffer: 1% (w/v) BSA in TBST.
- Wash Buffer: TBST (Tris-Buffered Saline with 0.1% Tween-20).
- Secondary Antibody: HRP-conjugated Goat anti-Rabbit IgG.
- Detection Reagent: Enhanced Chemiluminescence (ECL) substrate.

B. Experimental Workflow





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Caption: Western Blotting experimental workflow using the **EX05** antibody.



C. Expected Results

Using A431 cell lysate, which is known to overexpress EGFR, a prominent band should be detected at approximately 175 kDa. This corresponds to the full-length, glycosylated form of the EGFR protein. Lysates from cell lines with low EGFR expression, such as Jurkat, can be used as a negative control.

Immunohistochemistry (IHC) Protocol

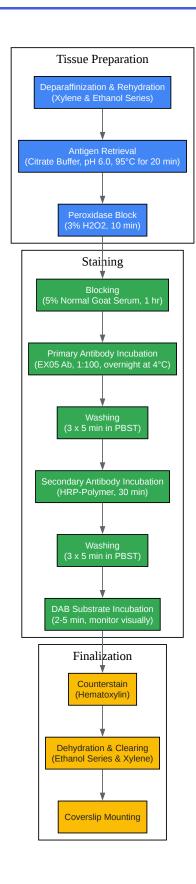
This protocol provides a general guideline for using the **EX05** antibody on formalin-fixed, paraffin-embedded (FFPE) tissue sections.

A. Reagents and Buffers

- Deparaffinization and Rehydration Solutions: Xylene, 100%, 95%, and 70% ethanol.
- Antigen Retrieval Solution: Sodium Citrate Buffer (10 mM Sodium Citrate, 0.05% Tween-20, pH 6.0).
- Wash Buffer: PBS with 0.1% Tween-20 (PBST).
- Peroxidase Block: 3% Hydrogen Peroxide in methanol.
- Blocking Buffer: 5% Normal Goat Serum in PBST.
- Primary Antibody Dilution Buffer: 1% BSA in PBST.
- Detection System: HRP-polymer conjugated secondary antibody system.
- Substrate-Chromogen: DAB (3,3'-Diaminobenzidine).
- Counterstain: Hematoxylin.
- Mounting Medium: Permanent mounting medium.

B. Experimental Workflow





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Caption: Immunohistochemistry (IHC) workflow for FFPE tissues.



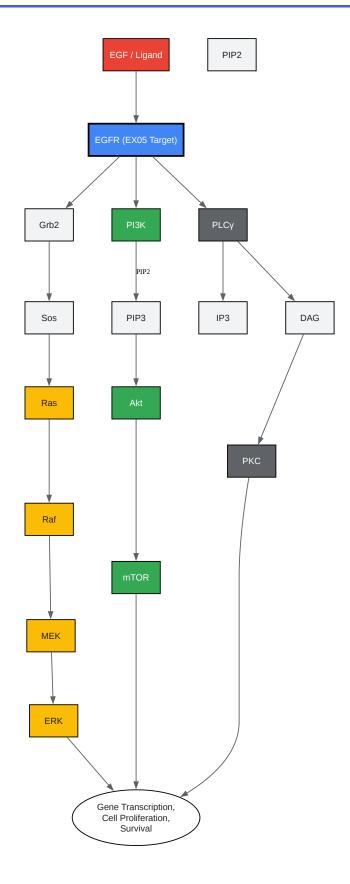
C. Expected Results

In positive control tissues, such as human placenta or skin cancer sections, the **EX05** antibody is expected to show distinct membranous and, to a lesser extent, cytoplasmic staining. The staining pattern should be consistent with the known localization of EGFR in epithelial cells.

EGFR Signaling Pathway

The **EX05** antibody targets EGFR, a receptor tyrosine kinase that initiates several downstream signaling cascades upon binding to ligands like EGF or TGF- α . These pathways are crucial for cell growth and proliferation.





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Caption: Simplified overview of major EGFR signaling pathways.



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